

An In-depth Technical Guide to 2'-Hydroxy-5'-methyl-3'-nitroacetophenone

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Compound of Interest

Compound Name: 2'-Hydroxy-5'-methyl-3'-nitroacetophenone

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This guide provides a comprehensive technical overview of **2'-Hydroxy-5'-methyl-3'-nitroacetophenone**, a key chemical intermediate. Tailored for researchers, scientists, and professionals in drug development and chemical synthesis, this document delves into its structural characteristics, physicochemical properties, synthesis protocols, and potential applications, grounded in established scientific literature.

Molecular Structure and Identification

2'-Hydroxy-5'-methyl-3'-nitroacetophenone is an aromatic organic compound characterized by a substituted acetophenone core. Its structure is defined by a benzene ring functionalized with a hydroxyl group at the 2' position, a methyl group at the 5' position, a nitro group at the 3' position, and an acetyl group at the 1' position.

The IUPAC name for this compound is 1-(2-hydroxy-5-methyl-3-nitrophenyl)ethanone^[1]. Its molecular formula is C₉H₉NO₄^[1].

Structural Diagram

The 2D chemical structure of **2'-Hydroxy-5'-methyl-3'-nitroacetophenone** is depicted below, illustrating the spatial arrangement of its functional groups on the benzene ring.

Caption: 2D Structure of **2'-Hydroxy-5'-methyl-3'-nitroacetophenone**.

Key Identifiers

For unambiguous identification and database referencing, the following identifiers are crucial:

Identifier	Value	Source
CAS Number	66108-30-3	[1] [2]
Molecular Weight	195.17 g/mol	[1] [2]
PubChem CID	736162	[1]
InChI	1S/C9H9NO4/c1-5-3-7(2)11)9(12)8(4-5)10(13)14/h3-4,12H,1-2H3	[1]
SMILES	CC(=O)c1cc(C)cc(c1O)--INVALID-LINK--=O	[2]

Physicochemical Properties

The physical and chemical characteristics of a compound are fundamental to its handling, reactivity, and application.

Property	Value	Source
Melting Point	133-136 °C	[3] [4]
Appearance	Not specified, but related compounds are yellow crystals.	[5]
Solubility	No data available.	
Molecular Formula	C ₉ H ₉ NO ₄	[1] [3]

A single-crystal X-ray diffraction study has shown that **2'-Hydroxy-5'-methyl-3'-nitroacetophenone** crystallizes in an orthorhombic system with a centrosymmetric space group Pcca[6].

Synthesis and Manufacturing

The primary route for synthesizing **2'-Hydroxy-5'-methyl-3'-nitroacetophenone** is through the nitration of 2'-hydroxy-5'-methylacetophenone[3]. This electrophilic aromatic substitution reaction introduces a nitro group onto the benzene ring.

Synthesis Pathway

The synthesis involves the reaction of 2'-hydroxy-5'-methylacetophenone with a nitrating agent, typically nitric acid in the presence of a solvent like acetic acid.



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Caption: Synthesis of **2'-Hydroxy-5'-methyl-3'-nitroacetophenone**.

Experimental Protocol: Nitration of 2'-Hydroxy-5'-methylacetophenone

This protocol is based on the general method for the nitration of substituted hydroxyacetophenones[3][7].

Materials:

- 2'-Hydroxy-5'-methylacetophenone
- Nitric acid (concentrated)
- Glacial acetic acid
- Ice
- Filtration apparatus
- Recrystallization solvent (e.g., aqueous ethanol)

Procedure:

- Dissolve 2'-hydroxy-5'-methylacetophenone in glacial acetic acid in a reaction flask.
- Cool the mixture in an ice bath to maintain a low temperature.
- Slowly add concentrated nitric acid dropwise to the stirred solution. The temperature should be carefully controlled to prevent side reactions.
- After the addition is complete, continue stirring the reaction mixture for several hours at room temperature to ensure the reaction goes to completion.
- Pour the reaction mixture onto crushed ice to precipitate the crude product.
- Collect the precipitate by vacuum filtration and wash with cold water.
- Purify the crude product by recrystallization from a suitable solvent, such as aqueous ethanol, to yield pure **2'-Hydroxy-5'-methyl-3'-nitroacetophenone**.

Note: This reaction can produce isomeric byproducts. Purification by recrystallization or chromatography is essential to isolate the desired 3'-nitro isomer.

Spectroscopic Characterization

Spectroscopic data is vital for confirming the structure and purity of the synthesized compound.

- Infrared (IR) Spectroscopy: The IR spectrum of **2'-Hydroxy-5'-methyl-3'-nitroacetophenone** would be expected to show characteristic absorption bands for the hydroxyl (-OH), carbonyl (C=O), and nitro (-NO₂) functional groups. PubChem indicates the availability of FTIR spectra for this compound[1].
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum would provide information on the chemical environment of the hydrogen atoms, including the aromatic protons, the methyl protons, and the acetyl protons.

- ^{13}C NMR: The carbon-13 NMR spectrum would show distinct signals for each unique carbon atom in the molecule.
- Mass Spectrometry (MS): Mass spectrometry would confirm the molecular weight of the compound (195.17 g/mol)[\[1\]](#)[\[2\]](#).

Applications and Reactivity

2'-Hydroxy-5'-methyl-3'-nitroacetophenone is primarily used as an intermediate in organic synthesis. Substituted acetophenones are known precursors for the synthesis of various heterocyclic compounds and have applications as antimycobacterial agents, antibiotics, and biocides[\[5\]](#).

The presence of multiple functional groups—hydroxyl, nitro, and acetyl—makes it a versatile building block for more complex molecules. For instance, it is a precursor for synthesizing 2-hydroxy-3-nitro-5-methyl- α -substituted thiocarbamidoacetophenones, which are investigated for their potential biological activities[\[5\]](#).

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2'-Hydroxy-5'-methyl-3'-nitroacetophenone** is associated with the following hazards[\[1\]](#):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood[2].

Conclusion

2'-Hydroxy-5'-methyl-3'-nitroacetophenone is a valuable chemical intermediate with a well-defined structure and reactivity. Its synthesis via the nitration of 2'-hydroxy-5'-methylacetophenone is a standard laboratory procedure. The compound's utility in the synthesis of more complex molecules underscores its importance in medicinal chemistry and materials science. Adherence to proper safety protocols is essential when working with this compound due to its irritant properties.

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